

# Application Note: Non-Invasive Assessment of Losalen's Cutaneous Hydration Effects

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## Compound of Interest

Compound Name: *Losalen*

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## Abstract

This document provides detailed protocols for non-invasively measuring the effects of **Losalen**, a topical formulation containing flumethasone pivalate and salicylic acid, on skin hydration and barrier function. The methodologies described herein utilize established biophysical techniques—Corneometry, Transepidermal Water Loss (TEWL), and Confocal Raman Spectroscopy—to provide quantitative, reproducible data suitable for efficacy testing and claim substantiation.

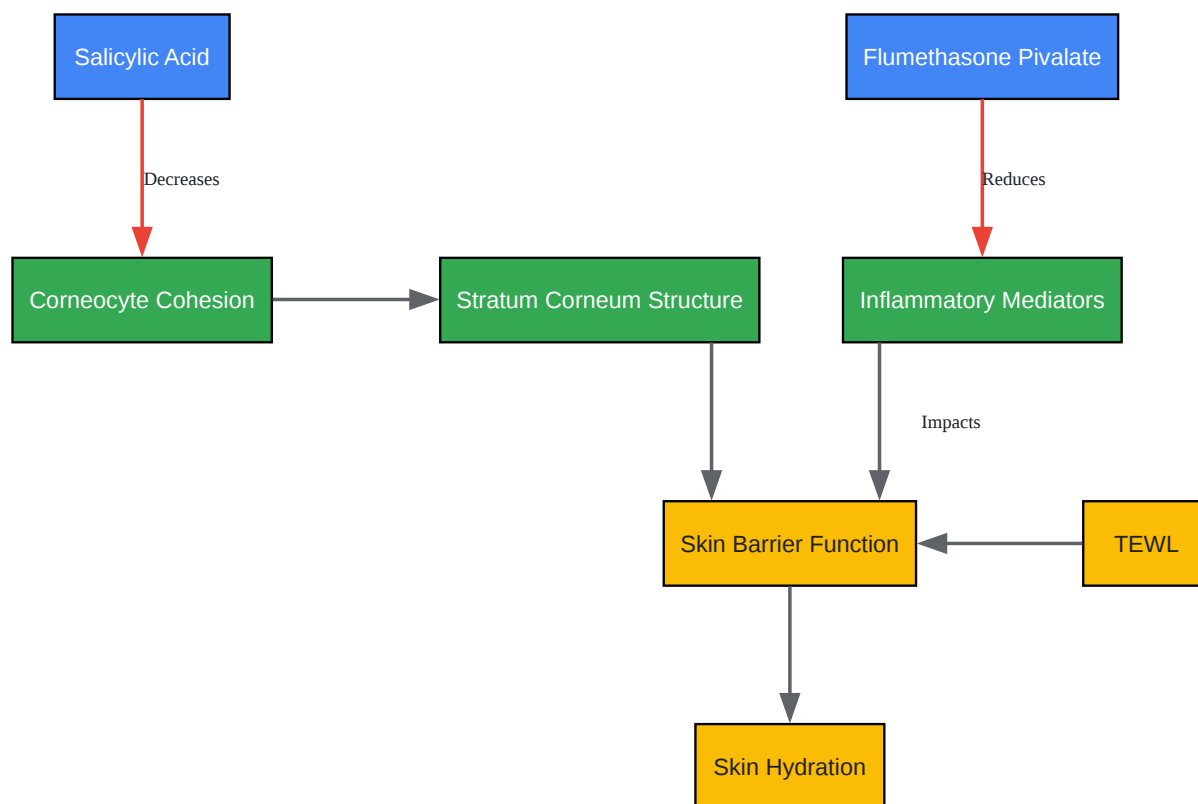
## Introduction

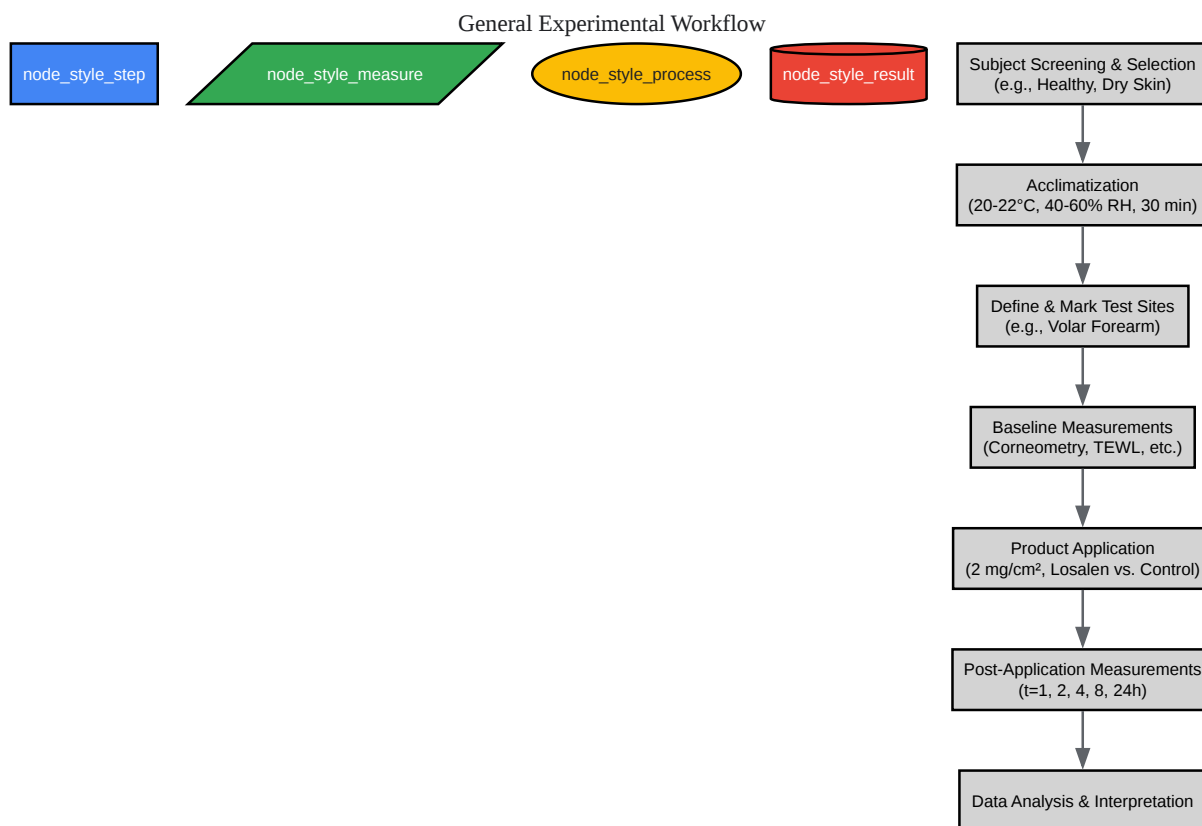
**Losalen** combines the anti-inflammatory properties of a corticosteroid, flumethasone pivalate, with the keratolytic action of salicylic acid.[1][2][3] Salicylic acid is known to soften the stratum corneum by increasing endogenous hydration and disrupting intercellular corneocyte cohesion, a process now recognized as desmolysis.[4][5] This action can influence the skin's hydration status and barrier integrity. Flumethasone pivalate, as a corticosteroid, modulates inflammatory responses, which can also impact skin barrier health.[6] Evaluating the net effect of this combination product on skin moisture is critical for understanding its performance. This application note outlines standardized, non-invasive protocols to accurately quantify changes in skin hydration and barrier function following the application of **Losalen**.

## Potential Mechanism of Action on Skin Hydration

The dual components of **Losalen** are hypothesized to affect the stratum corneum through distinct but complementary pathways. Salicylic acid acts as a desmolytic agent, decreasing corneocyte cohesion, which may alter water-holding capacity and transepidermal water loss.[7] [8] Flumethasone pivalate's anti-inflammatory action can help normalize barrier function in compromised skin. The combined effect determines the overall impact on skin hydration.

## Potential Mechanism of Losalen on the Stratum Corneum





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